

# palitantin vs frequentin activity

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## Compound Focus: Palitantin

CAS No.: 140224-89-1

Cat. No.: S8193762

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## Compound Comparison at a Glance

Feature	Palitantin	Frequentin
Producer Fungus	<i>Penicillium frequentans</i> [1] [2], <i>Penicillium</i> spp. [3] [2]	<i>Penicillium frequentans</i> [1] [2]
Reported Activities	Antiprotozoal (vs. <i>Leishmania brasiliensis</i> ) [1], Antifungal [3]	Antibiotic [1] [2]; specific activity against <i>Leishmania brasiliensis</i> and other tested protozoa was not found [1]
Quantitative Production (in submerged culture)	200–500 mg per liter [1]	10–20 mg per liter [1]
Chemical Relationship	The two compounds share a structural relationship [4].	The two compounds share a structural relationship [4].

## Detailed Experimental Evidence

The data in the table above is primarily drawn from a 1970 study that directly investigated the effects of these metabolites. Below is a summary of the key experimental protocols and findings.

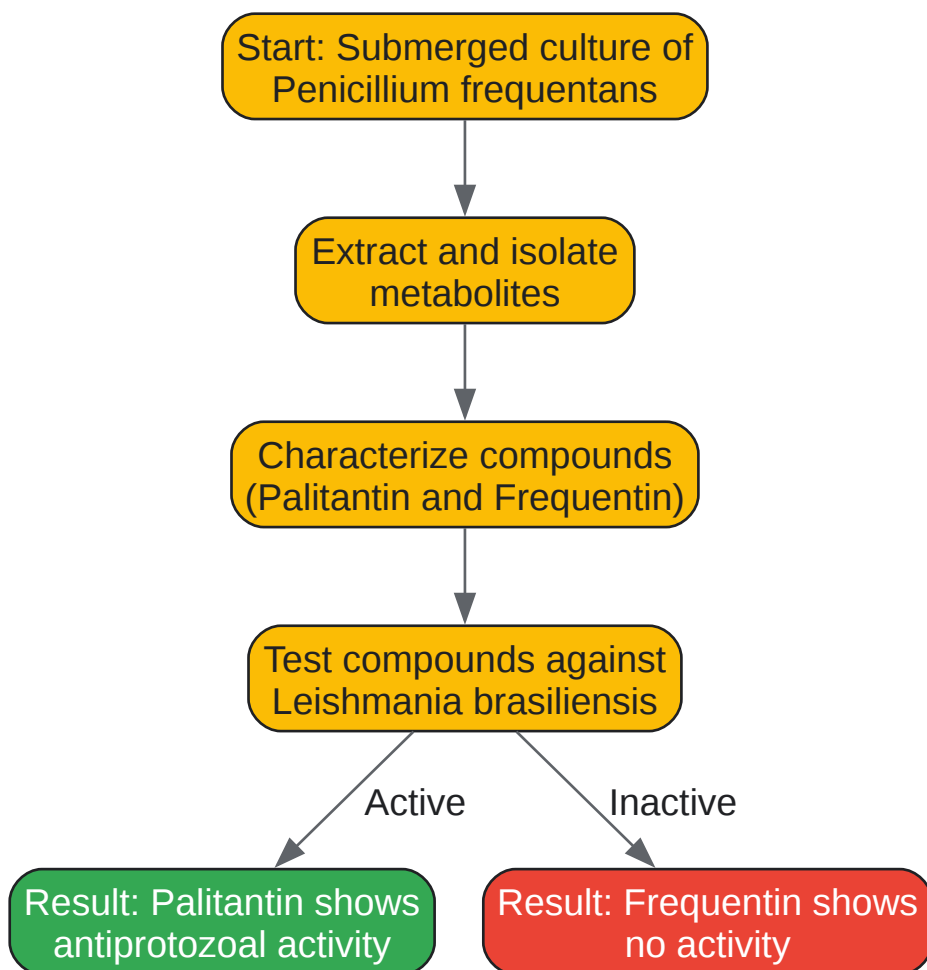
## Antiprotozoal Activity Assay

- **Objective:** To isolate and identify compounds from *Penicillium frequentans* with activity against the protozoan *Leishmania brasiliensis* [1].
- **Methods:** The fungus was grown in submerged culture. The culture broth was processed to isolate active compounds. The isolated **palitantin** and frequentin were then tested for their effect on *Leishmania brasiliensis* [1].
- **Key Findings:** **Palitantin** was characterized as the active compound with an antiprotozoal effect. In contrast, frequentin, also produced by the same strain, showed no activity against *L. brasiliensis* or several other investigated protozoa [1].

## Antifungal Activity of Palitantin

- **Objective:** To screen microorganisms from spruce seeds for producers of antifungal compounds against the plant pathogen *Pythium vexans* [3].
- **Methods:** One identified isolate of a *Penicillium* species was found to produce **palitantin**. The activity of the metabolites was assessed against the target fungus [3].
- **Key Findings:** **Palitantin** was confirmed as one of the antifungal metabolites produced by the *Penicillium* species that inhibited *Pythium vexans* [3].

The experimental workflow for the key antiprotozoal activity assay can be summarized as follows:



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## Interpretation and Research Implications

The experimental data leads to several key conclusions:

- **Distinct Roles:** Despite being related metabolites from the same fungus, **palitantin** and frequentin have different biological profiles. **Palitantin**'s observed activity against both a protozoan and a plant pathogenic fungus suggests it may target fundamental biological pathways.
- **Research Applications:** For drug development, **palitantin** serves as a candidate for investigating new antiprotozoal or antifungal agents. Frequentin's lack of activity in these specific assays indicates its potential biological role or application lies elsewhere.
- **Data Limitations:** The available quantitative data is primarily on production yields. Specific quantitative data on the potency of **palitantin** (such as IC50 values) is not provided in the search results.

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## References

1. The effect of palitantin, a metabolite of *Penicillium* ... [[link.springer.com](#)]
2. Mycotoxins: Producing Fungi and Mechanisms of ... [[mdpi.com](#)]
3. Characterization of Antifungal Metabolites Produced by ... [[link.springer.com](#)]
4. A structural relationship between frequentin and palitantin [[pmc.ncbi.nlm.nih.gov](#)]

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